

Validating the On-Target Effects of Pop-3MB In Vitro: A Comparative Guide

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Compound of Interest

Compound Name:	Pop-3MB
Cat. No.:	B12372963

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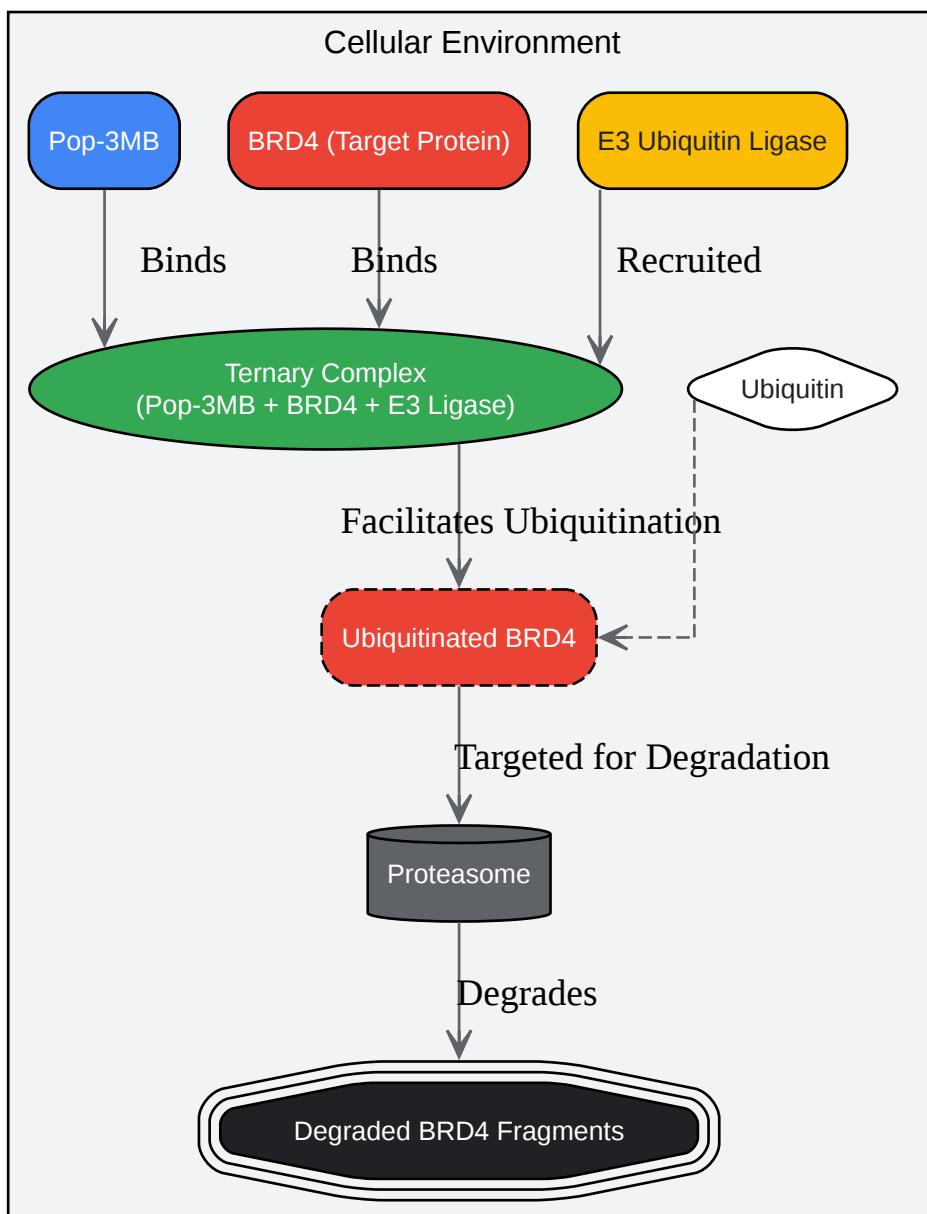
This guide provides a comparative analysis of the in vitro on-target effects of the novel hypothetical PROTAC (Proteolysis Targeting Chimera), **Pop-3MB**, designed to target and degrade a key cellular protein. For the purpose of this guide, we will assume **Pop-3MB** targets the well-characterized protein, Bromodomain-containing protein 4 (BRD4), a key regulator of oncogene expression. This guide is intended for researchers, scientists, and drug development professionals.

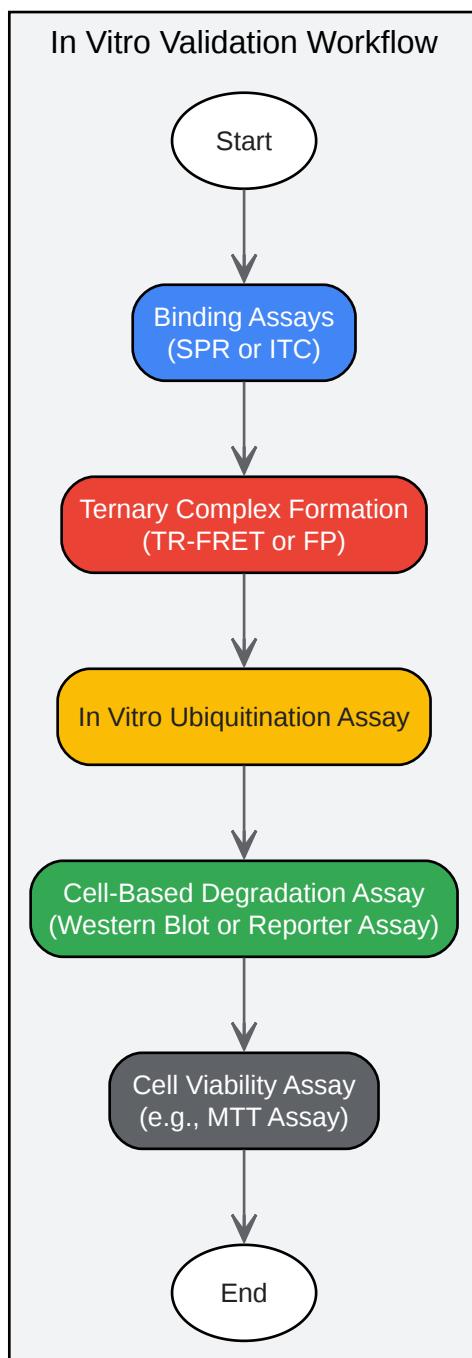
Introduction to Pop-3MB and Targeted Protein Degradation

Pop-3MB is a bifunctional molecule designed to induce the degradation of a target protein through the ubiquitin-proteasome system. It consists of a ligand that binds to the target protein (BRD4), a linker, and a ligand that recruits an E3 ubiquitin ligase. This ternary complex formation facilitates the ubiquitination of the target protein, marking it for degradation by the proteasome.

Signaling Pathway of Pop-3MB Action

The mechanism of action for **Pop-3MB**, as a PROTAC, involves hijacking the cell's natural protein disposal system. The following diagram illustrates this process.





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